

A Comprehensive Technical Guide to the Safe Handling of Benzothioamide-d5

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Compound of Interest

Compound Name: Benzothioamide-d5

Cat. No.: B12315257

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the safety data, handling precautions, and emergency procedures for **Benzothioamide-d5**. The information is intended to ensure the safe use of this compound in a laboratory and research setting.

Introduction to Benzothioamide-d5

Benzothioamide-d5 is the deuterium-labeled version of Benzothioamide.[1] It is primarily utilized as a tracer or an internal standard for quantitative analysis in research and development, particularly in pharmacokinetic and metabolic studies.[1] Its chemical and physical properties are similar to its non-deuterated counterpart, but its safety profile requires careful consideration due to its classification as a hazardous substance.

Synonyms: Thiobenzamide-2,3,4,5,6-d5, 2,3,4,5,6-pentadeuteriobenzenecarbothioamide[2]

CAS Number: 1219804-59-7[1]

Hazard Identification and Classification

Benzothioamide-d5 is classified as a hazardous substance according to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.[3]

- GHS Classification:
 - Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed.[3]
 - Germ Cell Mutagenicity (Category 2), H341: Suspected of causing genetic defects.[3]
- GHS Label Elements:
 - Pictogram:
 - Health Hazard
 - Signal Word: Warning[3]
 - Hazard Statements:
 - H302: Harmful if swallowed.[3]
 - H341: Suspected of causing genetic defects.[3]
 - Other Hazards: May form explosive dust-air mixtures upon intense heating.[3] Vapors are heavier than air and may spread along floors.

Quantitative Data Summary

The following tables summarize the key quantitative data for **Benzothioamide-d5** and its non-deuterated analog.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₇ H ₂ D ₅ NS	[1]
Molecular Weight	142.24 g/mol	[2]
Appearance	Solid	[1]
Melting Point	125 - 128 °C (257 - 262 °F)	[3]
Solubility	Slightly soluble in water.	[4]
Chemical Stability	Stable under standard ambient conditions (room temperature).	[3]

Table 2: Toxicological Data

Metric	Value	Species	Notes
Acute Oral Toxicity (LD50)	1160 mg/kg	Mouse	Data for non-deuterated analog, Benzamide.[5]
Carcinogenicity	No component of this product present at levels greater than or equal to 0.1% is identified as a carcinogen by IARC, NTP, or OSHA.	N/A	[3]
Germ Cell Mutagenicity	Category 2: Suspected of causing genetic defects.	N/A	[3]

Experimental Protocols: Safe Handling and Storage

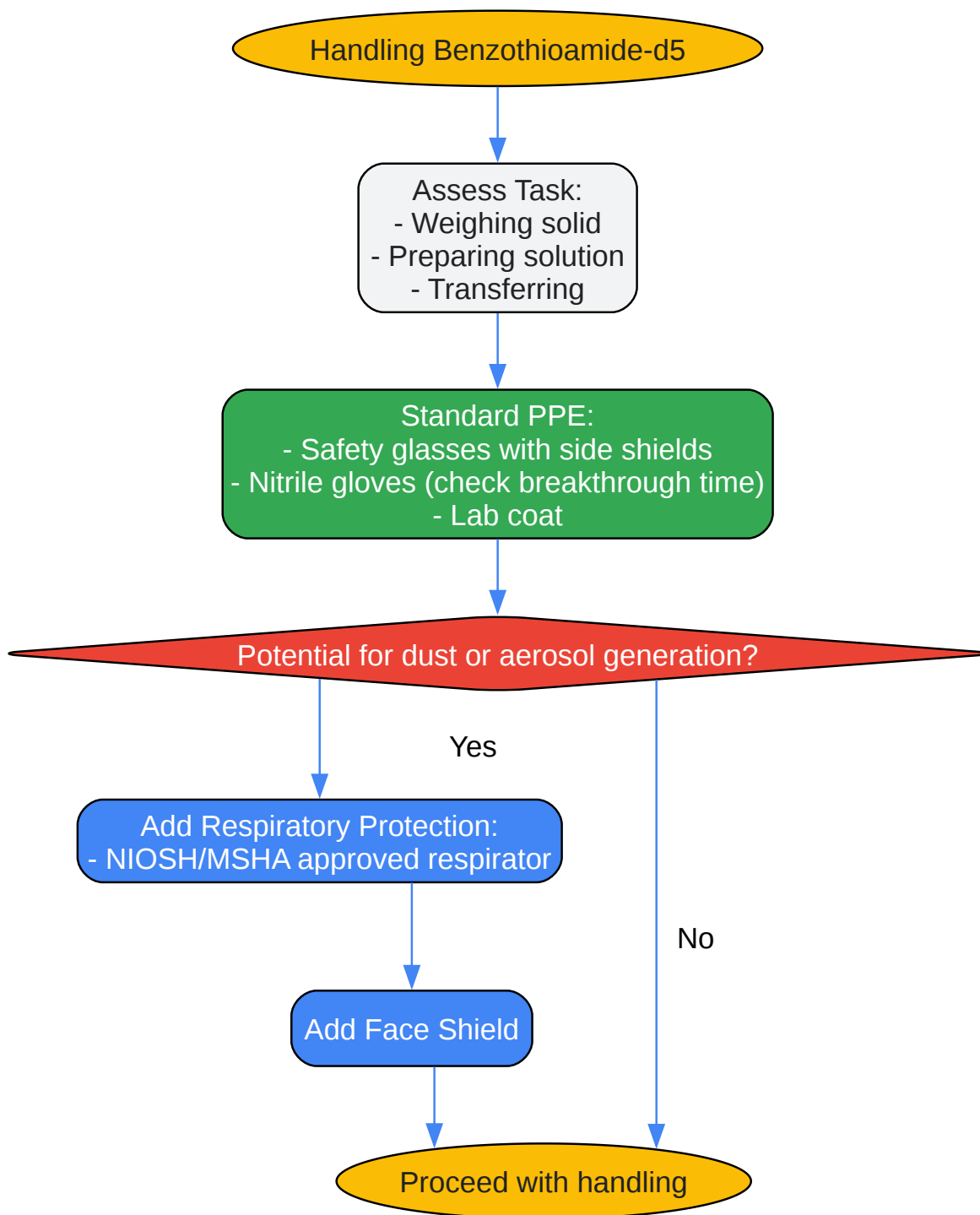
Adherence to strict protocols is mandatory when handling **Benzothioamide-d5** to minimize exposure and risk.

4.1. Engineering Controls

- Work should be conducted in a well-ventilated area.[\[6\]](#)
- Use process enclosures, local exhaust ventilation, or other engineering controls to keep airborne levels below recommended exposure limits.[\[5\]](#)
- Ensure that eyewash stations and safety showers are in close proximity to the workstation.
[\[7\]](#)

4.2. Personal Protective Equipment (PPE)

A comprehensive PPE protocol is essential. The following diagram outlines the selection process.



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Caption: Personal Protective Equipment (PPE) selection workflow for handling **Benzothioamide-d5**.

4.3. Hygiene Measures

- Wash hands thoroughly after handling the substance.[3][6]
- Do not eat, drink, or smoke in the work area.[3][6]
- Remove and wash contaminated clothing before reuse.[3][6]
- Preventive skin protection is recommended.[3]

4.4. Storage

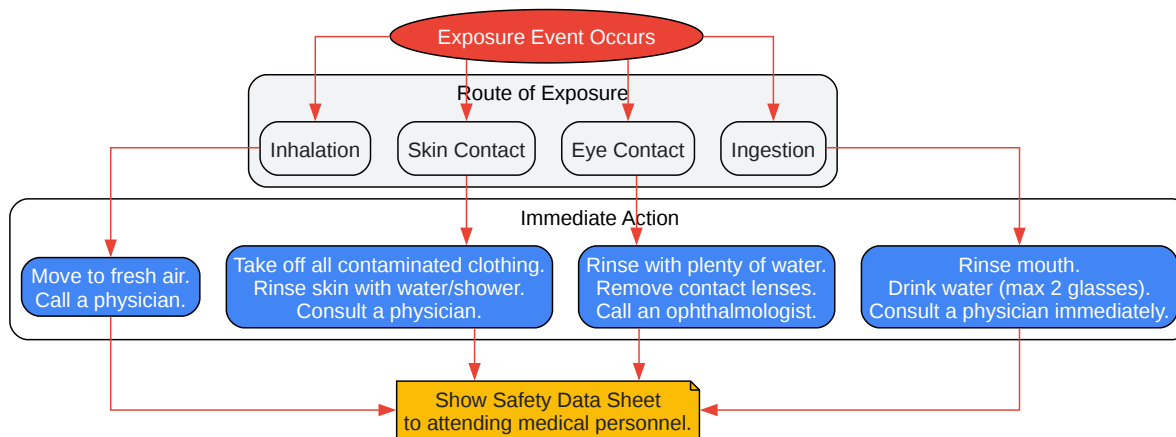
- Store in a tightly closed container in a dry, well-ventilated place.[6]
- The storage area should be locked up or accessible only to qualified or authorized personnel.[3]
- Recommended storage temperature is specified on the product label.[3] For long-term stability, storage at -20°C (powder) or -80°C (in solvent) is advised.[1]

Emergency and First-Aid Procedures

Immediate and appropriate action is critical in the event of exposure. This section details the necessary first-aid and spill response protocols.

5.1. First-Aid Measures

The following diagram outlines the logical steps for responding to an exposure event.



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Caption: First-aid response logic for different routes of exposure to **Benzothioamide-d5**.

5.2. Spill Response Protocol

- Personal Precautions: Avoid inhalation of dust and contact with the substance.[3] Ensure adequate ventilation and evacuate the danger area.[3]
- Environmental Precautions: Prevent the product from entering drains.[3]
- Containment and Cleaning:
 - Cover drains.[3]
 - Collect the spill using dry methods (e.g., sweeping, shoveling) that avoid generating dust. [3]
 - Place the collected material in a suitable, labeled container for disposal.[3]

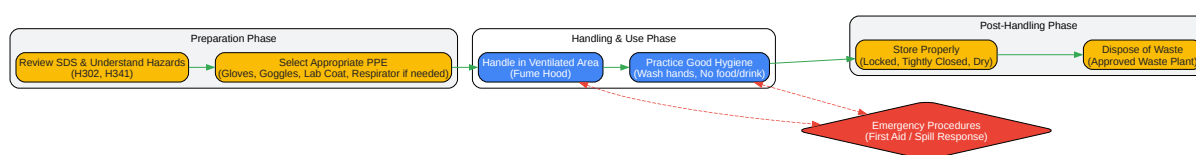
- Clean the affected area thoroughly.
- Dispose of the waste in accordance with approved procedures.[3]

Disposal Considerations

Waste material must be disposed of in accordance with all applicable national and local regulations.[3]

- Leave chemicals in their original containers.[3]
- Do not mix with other waste.[3]
- Handle uncleaned containers in the same manner as the product itself.[3]
- Dispose of contents and containers at an approved waste disposal plant.[3]

The following diagram illustrates the logical workflow for handling **Benzothioamide-d5**, from initial safety assessment to final disposal.



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Caption: Comprehensive workflow for the safe handling of **Benzothioamide-d5**.

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References

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [2. Thiobenzamide-2,3,4,5,6-d5 | C7H7NS | CID 131869387 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [3. sigmaaldrich.com \[sigmaaldrich.com\]](https://www.sigmaaldrich.com)
- [4. THIOBENZAMIDE | 2227-79-4 \[chemicalbook.com\]](https://www.chemicalbook.com)
- [5. actylislab.com \[actylislab.com\]](https://www.actylislab.com)
- [6. static.cymitquimica.com \[static.cymitquimica.com\]](https://static.cymitquimica.com)
- [7. fishersci.com \[fishersci.com\]](https://www.fishersci.com)
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